

Technical Comparison Guide: NMR Characterization of Methyl 5-chloropentanoate

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Compound of Interest

Compound Name: Methyl 5-chloropentanoate

CAS No.: 14273-86-0

Cat. No.: B080112

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Executive Summary

Methyl 5-chloropentanoate (CAS: 14273-86-0) is a critical aliphatic ester intermediate, widely utilized in the synthesis of pharmaceutical APIs, including the anticoagulant Apixaban.^{[1][2]} Its structural integrity is defined by a terminal alkyl chloride and a methyl ester functionality, separated by a four-carbon chain.

This guide provides a definitive analysis of its ¹H and ¹³C NMR spectral signatures, comparing them against key synthetic precursors (5-chloropentanoic acid) and halogenated analogs (Methyl 5-bromopentanoate) to establish rigorous identification standards.

Key Spectral Identifiers

Feature	Chemical Shift (δ)	Multiplicity	Diagnostic Value
Methoxy Group (-OCH ₃)	3.67 ppm	Singlet (s)	Confirms ester formation (vs. Acid).[3] [4]
Chloromethyl (-CH ₂ Cl)	3.53 - 3.55 ppm	Triplet (t)	Confirms terminal halogenation.
Carbonyl Carbon (C=O)	173.8 ppm	Singlet	Distinguishes ester from acid/aldehyde.

Structural Analysis & NMR Assignments

Molecule Numbering Strategy

To ensure accurate assignment, the carbon chain is numbered starting from the carbonyl carbon as C1.

- Structure: MeO(C1)OC(C2)H₂-(C3)H₂-(C4)H₂-(C5)H₂-Cl
- Formula: C₆H₁₁ClO₂[2][4][5]
- MW: 150.60 g/mol

¹H NMR Spectral Data (400 MHz, CDCl₃)

The proton spectrum is characterized by two distinct downfield signals (methoxy and chloromethyl) and three upfield methylene clusters.

Position	Proton Type	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
-OCH ₃	Methoxy	3.67	Singlet (s)	3H	-	Characteristic methyl ester singlet; absent in free acid.
H-5	ϵ -Methylene	3.54	Triplet (t)	2H	~6.5	Deshielded by electronegative Chlorine atom.
H-2	α -Methylene	2.38	Triplet (t)	2H	~7.0	Deshielded by Carbonyl cone; typical for esters.
H-3, H-4	β , γ -Methylenes	1.75 - 1.85	Multiplet (m)	4H	-	Overlapping signals; H-4 is slightly more downfield due to inductive effect of Cl.

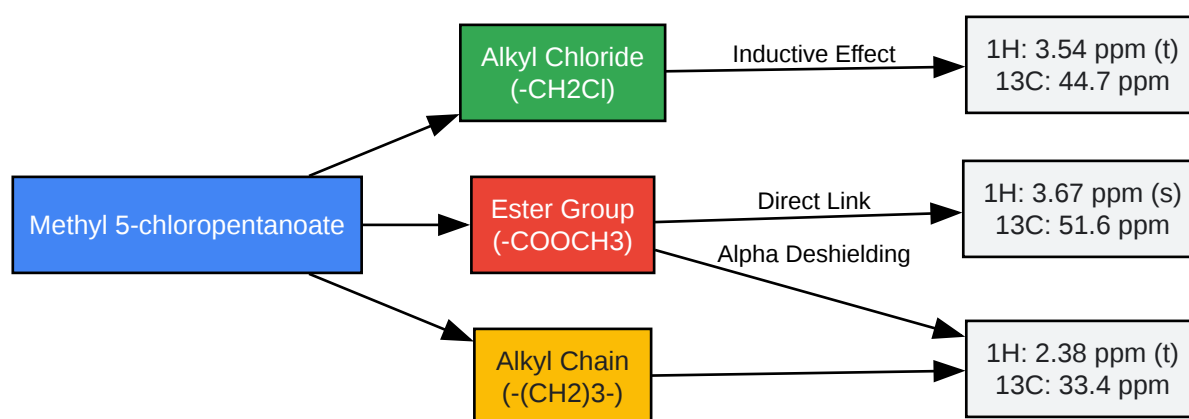
13C NMR Spectral Data (100 MHz, CDCl₃)

The carbon spectrum confirms the backbone integrity.

Position	Carbon Type	Shift (δ , ppm)	Assignment Logic
C-1	Carbonyl (C=O)	173.8	Typical ester carbonyl range (vs. ~179 ppm for acid).
-OCH ₃	Methoxy Carbon	51.6	Diagnostic for methyl esters.
C-5	Chloromethyl	44.7	Upfield of O-CH ₂ (~60) but downfield of alkyl (~30).
C-2	α -Methylene	33.4	Alpha to carbonyl.
C-4	δ -Methylene	31.9	Gamma to carbonyl; beta to Chlorine.
C-3	β -Methylene	22.1	Most shielded internal methylene.

Visualization: Assignment Logic & Workflow

The following diagram illustrates the logical flow for assigning signals based on electronegativity and functional group proximity.



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Caption: Logical correlation between functional groups (Ester, Chloride) and observed chemical shifts, highlighting the deshielding effects determining peak positions.

Comparative Analysis: Performance vs. Alternatives

This section objectively compares **Methyl 5-chloropentanoate** against its direct precursor and a halogenated analog to assist in reaction monitoring and impurity identification.

Comparison 1: Ester vs. Free Acid (Precursor)

Alternative: 5-Chloropentanoic Acid (CAS: 1119-46-6) Context: Used to monitor the completion of esterification.^[6]

Feature	Methyl 5-chloropentanoate (Product)	5-Chloropentanoic Acid (Precursor)	Analytical Implication
1H Methyl Signal	Singlet @ 3.67 ppm	Absent	Disappearance of OH (11.0 ppm) and appearance of OMe (3.67 ppm) confirms reaction completion.
13C Carbonyl	173.8 ppm	~179.0 ppm	Upfield shift of ~5 ppm indicates successful esterification.
Solubility	High in CDCl ₃ , Organic Solvents	Soluble in DMSO; Dimerizes in CDCl ₃	Product is easier to handle in non-polar workups.

Comparison 2: Chloro- vs. Bromo- Analog

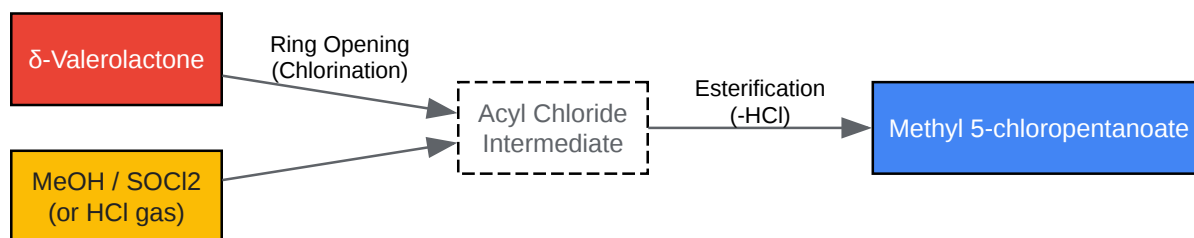
Alternative: Methyl 5-bromopentanoate (CAS: 5454-83-1) Context: Bromides are often used for higher reactivity in nucleophilic substitutions.

Feature	Chloro-Ester (Cl)	Bromo-Ester (Br)	Mechanistic Insight
H-5 Shift (δ)	3.54 ppm	3.40 ppm	Chlorine is more electronegative (3.16) than Bromine (2.96), causing a greater downfield shift.
C-5 Shift (δ)	44.7 ppm	33.5 ppm	Critical: The Heavy Atom Effect causes the C-Br carbon to appear significantly upfield compared to C-Cl.
Reactivity	Moderate	High	Bromide is a better leaving group; use Bromo-analog if subsequent substitution is sluggish.

Experimental Protocols

Synthesis Workflow (Green Chemistry Route)

The preferred synthesis utilizes the ring-opening of δ -Valerolactone, avoiding the handling of free 5-chloropentanoic acid.



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Caption: One-pot synthesis route from δ -Valerolactone using Thionyl Chloride and Methanol, minimizing isolation steps.

Synthesis Protocol

- Setup: Equip a round-bottom flask with a reflux condenser and a drying tube (CaCl_2).
- Reagents: Charge δ -Valerolactone (1.0 eq) and Methanol (excess, solvent/reactant).
- Addition: Cool to 0°C . Add Thionyl Chloride (1.1 eq) dropwise to control exotherm.
- Reaction: Reflux for 2-3 hours. Monitor by TLC (SiO_2 , 10% EtOAc/Hexane) or NMR (disappearance of lactone signals).
- Workup: Concentrate in vacuo. Dilute with Et_2O , wash with sat. NaHCO_3 (to remove HCl/SO_2 traces), then Brine.
- Purification: Dry over MgSO_4 and concentrate. Distillation (bp $\sim 106^\circ\text{C}$ @ 38 mmHg) yields pure oil.

NMR Acquisition Parameters

To replicate the data presented above, ensure the following acquisition parameters:

- Solvent: CDCl_3 (99.8% D) with 0.03% TMS v/v.
- Concentration: ~ 10 -15 mg in 0.6 mL solvent.
- Reference: Calibrate TMS to 0.00 ppm or residual CHCl_3 to 7.26 ppm (^1H) / 77.16 ppm (^{13}C).
- Pulse Sequence: Standard 1D zg30 (Proton) / zgpg30 (Carbon with proton decoupling).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 274413, **Methyl 5-chloropentanoate**. Retrieved from [\[Link\]](#)^[7]

- Fulmer, G. R., et al. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. *Organometallics*, 29(9), 2176-2179.
- University of Southampton. Synthesis of **Methyl 5-chloropentanoate** via DIBAL-H reduction pathway (Supporting Info). Retrieved from [[Link](#)]

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Sources

- 1. 5-Chlorovaleric acid(1119-46-6) ¹H NMR [m.chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. lookchem.com [lookchem.com]
- 4. Methyl 5-chloropentanoate | C₆H₁₁ClO₂ | CID 274413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methyl 5-chloropentanoate | 14273-86-0 [chemicalbook.com]
- 6. CN113121577A - Apixaban impurity and synthesis method thereof - Google Patents [patents.google.com]
- 7. 2-Chloropentanoic Acid|CAS 6155-96-0|Supplier [benchchem.com]
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